

Personal protective equipment for handling CP-339818

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Compound of Interest

Compound Name: CP-339818

Cat. No.: B1199909

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Essential Safety and Handling Guide for CP-339818

This guide provides immediate safety, handling, and disposal protocols for **CP-339818**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with the handling of this compound.


Hazard Identification and Classification

CP-339818 (hydrochloride) is classified with the following hazards according to the Globally Harmonized System (GHS)[1]:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.

Signal Word: Warning

Hazard Pictograms:

 alt text

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₁ H ₂₅ ClN ₂
Molecular Weight	340.89 g/mol
CAS Number	478341-55-8
Purity	≥99% (HPLC)
Solubility	Soluble to 20 mM in water
Storage	Store at room temperature

Personal Protective Equipment (PPE)

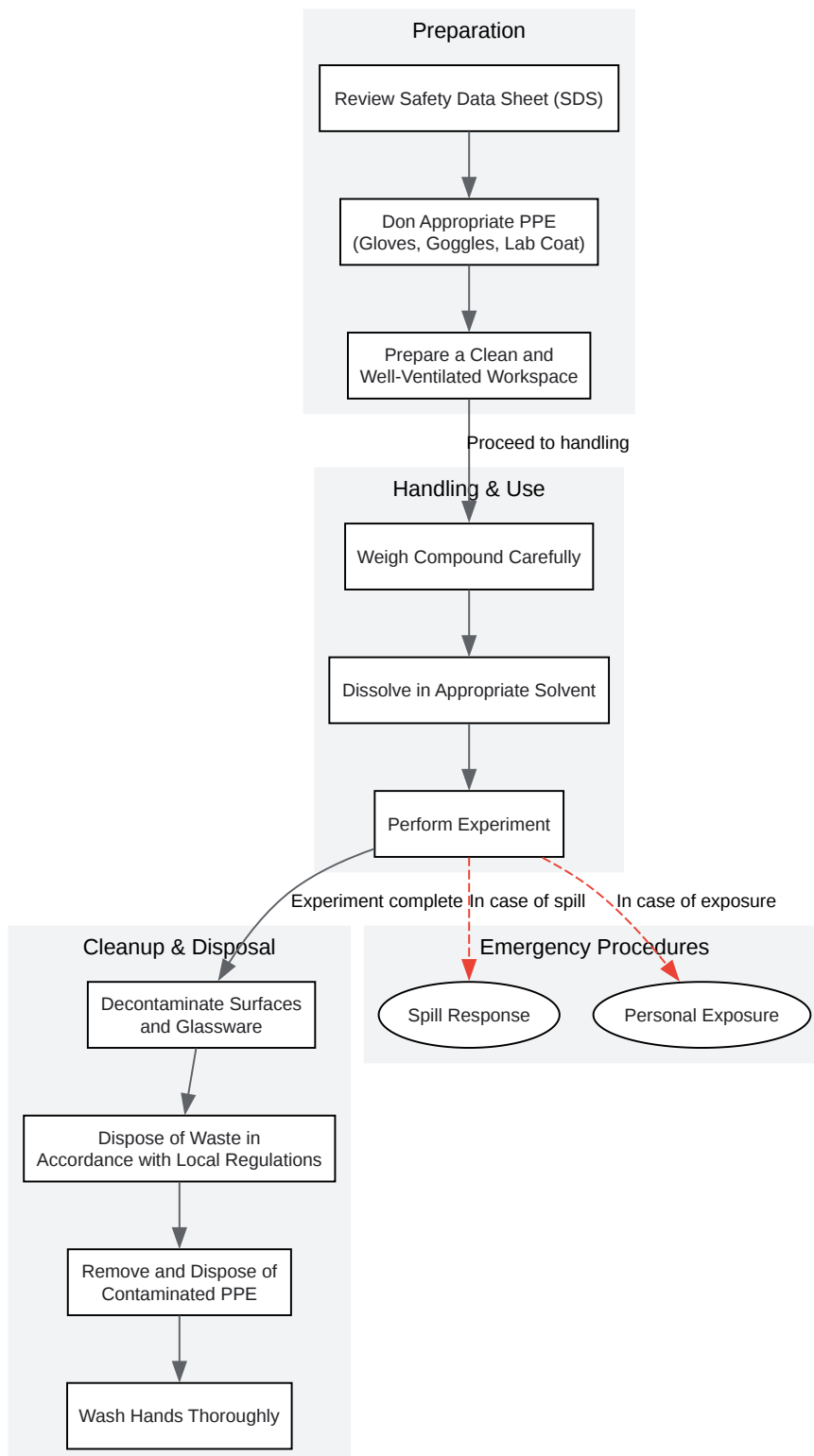
The following personal protective equipment is mandatory when handling **CP-339818** to minimize exposure and ensure personal safety^[1]:

PPE Category	Specification
Eye/Face Protection	Wear safety glasses with side-shields or goggles.
Hand Protection	Wear protective gloves (e.g., nitrile rubber).
Skin and Body Protection	Wear a lab coat or other protective clothing.
Respiratory Protection	Not required under normal conditions with adequate ventilation. If dusts are generated, a respirator may be necessary.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and compliance. The following workflow outlines the key steps from preparation to disposal.

Workflow for Handling CP-339818

[Click to download full resolution via product page](#)Caption: Logical workflow for handling **CP-339818**.

Experimental Protocols

Spill and Leakage Procedures^[1]

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.
- Absorption: Absorb solutions with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.
- Disposal: Dispose of contaminated material according to local regulations as described in the disposal section.

First-Aid Measures^[1]

Exposure Route	First-Aid Protocol
Eye Contact	Remove any contact lenses. Immediately flush eyes with large amounts of water, separating eyelids with fingers to ensure adequate flushing. Promptly call a physician.
Skin Contact	Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.
Inhalation	Immediately relocate the person to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician.

Disposal Plan

All waste materials, including the compound itself, contaminated solutions, and disposable PPE, must be disposed of in accordance with local, state, and federal regulations for chemical waste^[1]. Contact your institution's environmental health and safety (EHS) office for specific guidance on chemical waste disposal procedures. Do not dispose of down the drain or in regular trash.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]

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